

physical and chemical properties of **cis-Benzyl 3-hydroxycyclobutylcarbamate**

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Compound of Interest

Compound Name: *cis-Benzyl 3-hydroxycyclobutylcarbamate*

Cat. No.: B3021938

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An In-depth Technical Guide to **cis-Benzyl 3-hydroxycyclobutylcarbamate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-Benzyl 3-hydroxycyclobutylcarbamate is a chemical compound of interest within the fields of medicinal chemistry and drug development, where it primarily serves as a key intermediate in the synthesis of more complex pharmaceutical agents. Its structural features, comprising a cyclobutane ring, a hydroxyl group, and a carbamate moiety, provide a versatile scaffold for the elaboration into a variety of biologically active molecules. This document provides a comprehensive overview of the known physical and chemical properties of **cis-Benzyl 3-hydroxycyclobutylcarbamate**, alongside available experimental data.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **cis-Benzyl 3-hydroxycyclobutylcarbamate** is presented below. The lack of publicly available experimental data for several key parameters underscores the specialized nature of this compound, likely synthesized on demand for specific research and development purposes.

Table 1: Physical and Chemical Properties of **cis-Benzyl 3-hydroxycyclobutylcarbamate**

Property	Value	Source
CAS Number	1403766-86-8	[1][2]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[1]
Molecular Weight	221.25 g/mol	[1][2]
Appearance	Solid	[1]
Purity	≥95% to 99.62%	[2][3]
IUPAC Name	rel-benzyl ((1s,3s)-3-hydroxycyclobutyl)carbamate	[4]
SMILES	O=C(OCC1=CC=CC=C1)N[C@H]2C--INVALID-LINK--C2	[4]
Solubility	No data available. Likely soluble in organic solvents such as methanol, ethanol, and dichloromethane.	
Melting Point	No experimental data available.	
Boiling Point	No experimental data available.	

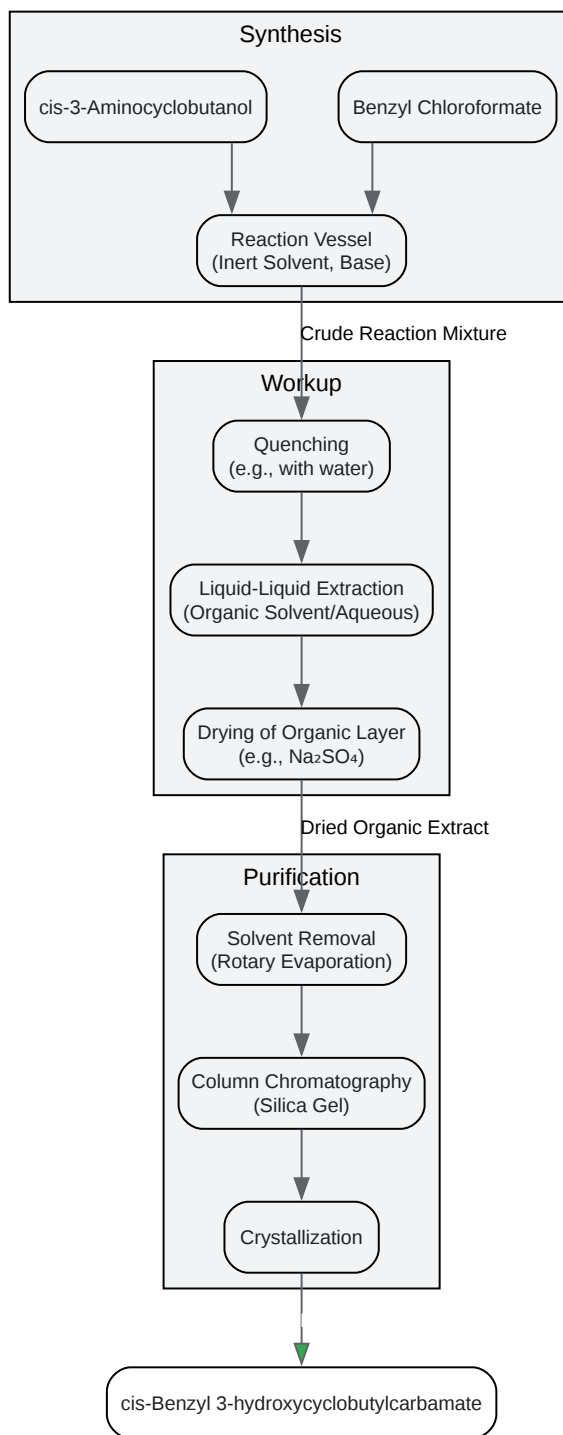
Synthesis and Purification

Detailed, peer-reviewed experimental protocols for the synthesis of **cis-Benzyl 3-hydroxycyclobutylcarbamate** are not readily available in the public domain. However, based on the structure of the molecule, a plausible synthetic route can be conceptualized. This would likely involve the reaction of cis-3-aminocyclobutanol with benzyl chloroformate or a similar benzylating agent under basic conditions.

Conceptual Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis and purification of **cis-Benzyl 3-hydroxycyclobutylcarbamate**.

Conceptual Synthesis and Purification Workflow

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Caption: A conceptual workflow for the synthesis and purification of **cis-Benzyl 3-hydroxycyclobutylcarbamate**.

Analytical Characterization

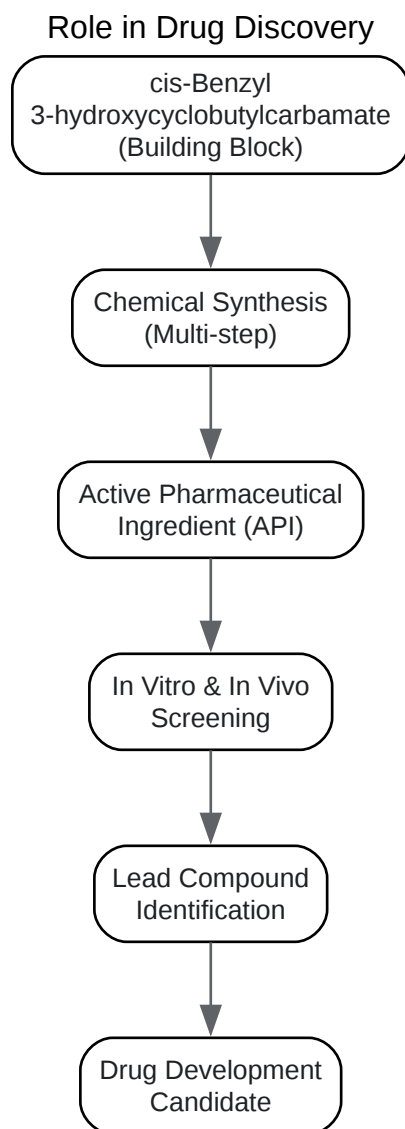
While specific, published spectra for **cis-Benzyl 3-hydroxycyclobutylcarbamate** are scarce, several vendors indicate the availability of analytical data such as NMR and HPLC upon request.^{[5][6]} The expected spectral characteristics can be predicted based on the molecule's structure.

- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the benzyl group protons (in the aromatic region, ~7.3 ppm), the methylene protons of the benzyl group (~5.1 ppm), and the protons of the cyclobutyl ring, including methine protons adjacent to the nitrogen and oxygen atoms.
- ¹³C NMR: The carbon NMR spectrum would display resonances for the carbonyl carbon of the carbamate, the aromatic carbons of the benzyl group, the methylene carbon of the benzyl group, and the carbons of the cyclobutyl ring.
- HPLC: Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) would be a suitable method for assessing the purity of the compound. A typical method would utilize a C18 column with a mobile phase consisting of a mixture of acetonitrile and water, with UV detection.
- Mass Spectrometry: Mass spectrometry would confirm the molecular weight of the compound (221.25 g/mol).

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or associated signaling pathways of **cis-Benzyl 3-hydroxycyclobutylcarbamate** itself. As a pharmaceutical intermediate, its biological effects are likely not the primary focus of investigation.^{[1][3]} The intended biological activity would be conferred by the final, more complex molecule for which this compound serves as a building block.

The logical relationship for its use in drug discovery is outlined in the following diagram.



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Caption: The role of **cis-Benzyl 3-hydroxycyclobutylcarbamate** as an intermediate in the drug discovery process.

Conclusion

cis-Benzyl 3-hydroxycyclobutylcarbamate is a valuable synthetic intermediate in the pharmaceutical industry. While detailed public data on its properties and synthesis are limited,

this guide provides a foundational understanding based on available information and chemical principles. Further research into the applications of this compound in the synthesis of novel therapeutic agents is warranted. Researchers and drug development professionals are encouraged to consult commercial suppliers for specific analytical data and to utilize the conceptual frameworks provided for synthetic and discovery workflows.

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